

Performance Showdown: Nylon-12 from Cyclododecanone vs. High-Performance Engineering Plastics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclododecanone

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A Comparative Guide for Researchers and Product Development Professionals

In the landscape of high-performance thermoplastics, material selection is a critical decision dictated by a nuanced understanding of performance characteristics under specific operational conditions. This guide provides an in-depth, data-driven comparison of Nylon-12, synthesized from **cyclododecanone**, against three prominent engineering plastics: Polyetheretherketone (PEEK), Polycarbonate (PC), and Polyetherimide (PEI), commercially known as Ultem®. This document is intended to serve as a vital resource for researchers, scientists, and drug development professionals, offering a clear perspective on the relative strengths and weaknesses of these materials to inform selection for demanding applications.

Executive Summary

Nylon-12, a versatile polyamide, offers a balanced profile of mechanical toughness, chemical resistance, and low moisture absorption, making it a reliable choice for a multitude of applications. When benchmarked against PEEK, PC, and PEI, it becomes evident that while Nylon-12 provides a robust and cost-effective solution, the alternatives excel in specific, extreme-performance categories. PEEK is the frontrunner for applications demanding exceptional thermal and chemical resistance. Polycarbonate stands out for its superior impact strength and optical clarity. Ultem® (PEI) offers a compelling combination of high strength, and thermal and chemical resistance, positioning it as a high-performance amorphous thermoplastic.

Data Presentation: A Comparative Analysis

The following tables summarize the key quantitative performance indicators for Nylon-12 and its counterparts. Data has been aggregated from various technical datasheets to provide a comparative overview.

Mechanical Properties

Property	Test Method (ASTM/ISO)	Nylon-12	PEEK	Polycarbonate (PC)	PEI (Ultem®)
Tensile Strength (MPa)	ISO 527 / ASTM D638	50 - 60	90 - 116	60 - 70	105 - 115
Tensile Modulus (GPa)	ISO 527 / ASTM D638	1.8 - 2.2	3.6 - 4.2	2.2 - 2.4	3.0 - 3.2
Elongation at Break (%)	ISO 527 / ASTM D638	150 - 200	15 - 50	80 - 120	6 - 60
Flexural Strength (MPa)	ISO 178 / ASTM D790	60 - 80	170 - 175	90 - 95	145 - 155
Flexural Modulus (GPa)	ISO 178 / ASTM D790	1.6 - 2.0	4.1 - 4.2	2.3 - 2.4	3.3 - 3.6
Notched Impact Strength (kJ/m ²)	ISO 179 / ASTM D256	20 - No Break	3.5 - 4.0	35 - 65	2.7 - 5.3

Thermal Properties

Property	Test Method (ASTM/ISO)	Nylon-12	PEEK	Polycarbonate (PC)	PEI (Ultem®)
Melting Temperature (°C)	ISO 11357 / ASTM D3418	175 - 185	341 - 343	~230-260 (crystalline)	Amorphous
Glass Transition Temp. (°C)	ISO 11357 / ASTM D3418	40 - 50	143 - 150	145 - 150	215 - 217
Heat Deflection Temp. @ 1.8 MPa (°C)	ISO 75 / ASTM D648	55 - 70	152 - 160	127 - 138	200 - 210
Max. Continuous Service Temp. (°C)	-	80 - 100	250 - 260	120 - 130	170 - 180
Coefficient of Linear Thermal Expansion (x 10 ⁻⁵ /°C)	ASTM D696 / ISO 11359	8.0 - 10.0	4.7 - 5.5	6.5 - 7.0	5.6 - 6.0

Chemical Resistance

Chemical Class	Nylon-12	PEEK	Polycarbonate (PC)	PEI (Uitem®)
Dilute Acids	Good	Excellent	Good to Fair	Excellent
Concentrated Acids	Poor	Poor (attacked by conc. sulfuric and nitric)	Poor	Good
Alkalies	Good	Excellent	Poor (attacked)	Good
Alcohols	Excellent	Excellent	Good (except methyl alcohol)	Excellent
Ketones	Good	Excellent	Poor (attacked by acetone)	Good
Aromatic Hydrocarbons	Good	Excellent	Poor (swells)	Excellent
Chlorinated Solvents	Fair	Good	Poor (dissolves)	Good
Oils and Greases	Excellent	Excellent	Excellent	Excellent

Experimental Protocols

The data presented in this guide is derived from standardized testing methodologies. Below are detailed protocols for the key experiments cited.

Tensile Properties (ASTM D638 / ISO 527)

Objective: To determine the tensile strength, tensile modulus, and elongation at break of a plastic material.

Methodology:

- Specimen Preparation: Dumbbell-shaped specimens are prepared by injection molding or machining from a sheet of the material to be tested, as specified in ASTM D638.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
The dimensions of the specimen depend on the material's rigidity and thickness.

- **Conditioning:** Specimens are conditioned at a standard temperature ($23 \pm 2^{\circ}\text{C}$) and relative humidity ($50 \pm 5\%$) for a specified period before testing.
- **Testing:** The specimen is mounted in the grips of a universal testing machine. An extensometer is attached to the specimen to measure elongation. A tensile load is applied at a constant rate of crosshead displacement until the specimen fractures. The load and elongation are recorded continuously.
- **Data Analysis:**
 - **Tensile Strength:** The maximum stress applied to the specimen before it breaks.
 - **Tensile Modulus (Young's Modulus):** The slope of the initial linear portion of the stress-strain curve.
 - **Elongation at Break:** The percentage increase in the original length of the specimen at the point of fracture.

Thermal Stability (Thermogravimetric Analysis - TGA)

Objective: To evaluate the thermal stability of a material by measuring its weight change as a function of temperature in a controlled atmosphere.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Methodology:

- **Sample Preparation:** A small, representative sample of the material (typically 5-20 mg) is placed in a tared TGA sample pan.[\[9\]](#)
- **Instrument Setup:** The TGA instrument is programmed with a specific temperature profile, typically a linear heating rate (e.g., $10^{\circ}\text{C}/\text{min}$) up to a final temperature (e.g., 600°C).[\[9\]](#) The analysis is conducted under a controlled atmosphere, usually an inert gas like nitrogen, to prevent oxidation.
- **Testing:** The furnace is heated according to the programmed temperature profile, and the sample's weight is continuously monitored by a sensitive microbalance.
- **Data Analysis:** The resulting TGA curve plots the percentage of weight loss against temperature. The onset temperature of decomposition and the temperature at maximum rate

of weight loss are key indicators of thermal stability.[9]

Chemical Resistance (ASTM D543)

Objective: To assess the resistance of plastics to various chemical reagents.[10][11][12][13][14]

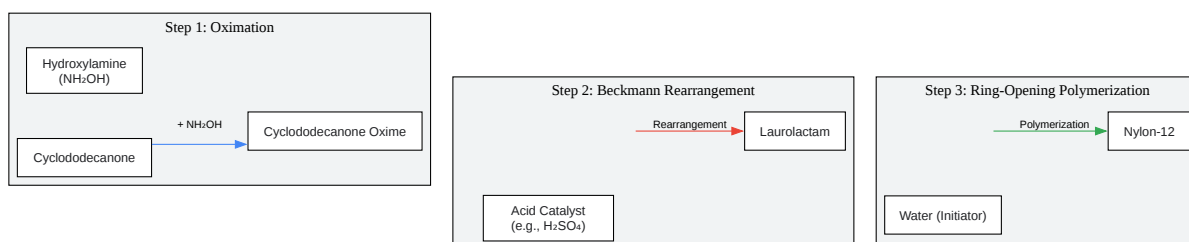
Methodology:

- Specimen Preparation: Standard test specimens (e.g., tensile bars) are prepared.[11] Their initial weight, dimensions, and appearance are recorded.
- Exposure: The specimens are fully immersed in the chemical reagent for a specified duration (e.g., 48 hours) and at a controlled temperature.[11]
- Post-Exposure Evaluation: After exposure, the specimens are removed, cleaned, and dried. Changes in weight, dimensions, and appearance (e.g., swelling, discoloration, cracking) are recorded.[10][11]
- Mechanical Property Testing: The exposed specimens are then subjected to mechanical tests, such as tensile testing (ASTM D638), to determine the percentage retention of properties like tensile strength and elongation compared to unexposed control specimens. [10][11]

Mandatory Visualizations

Synthesis of Nylon-12 from Cyclododecanone

The industrial production of Nylon-12 from **cyclododecanone** is a multi-step process. It begins with the conversion of **cyclododecanone** to its oxime, which then undergoes a Beckmann rearrangement to form laurolactam. Finally, the laurolactam monomer is polymerized via ring-opening polymerization to produce Nylon-12.[1][5][6][14][15][16][17][18][19]

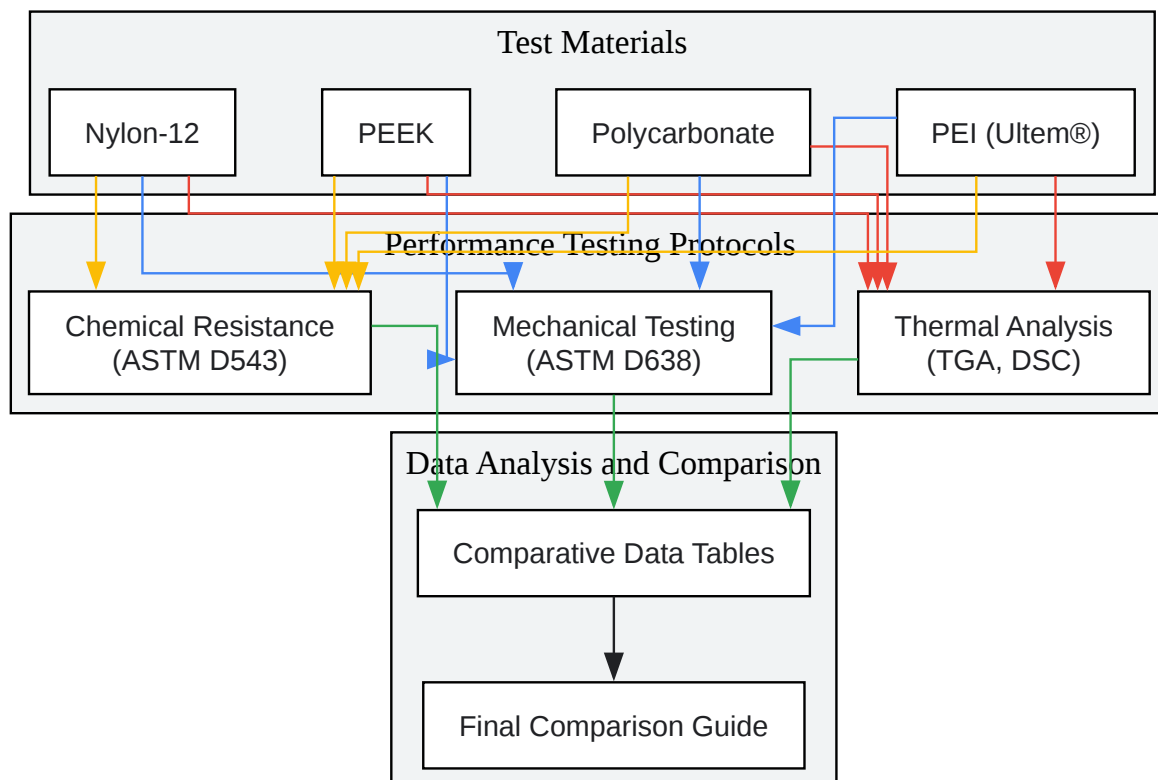


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Caption: Synthesis pathway of Nylon-12 from **Cyclododecanone**.

Experimental Workflow for Performance Evaluation

This diagram illustrates the logical flow of the experimental procedures used to evaluate and compare the performance of the engineering plastics.

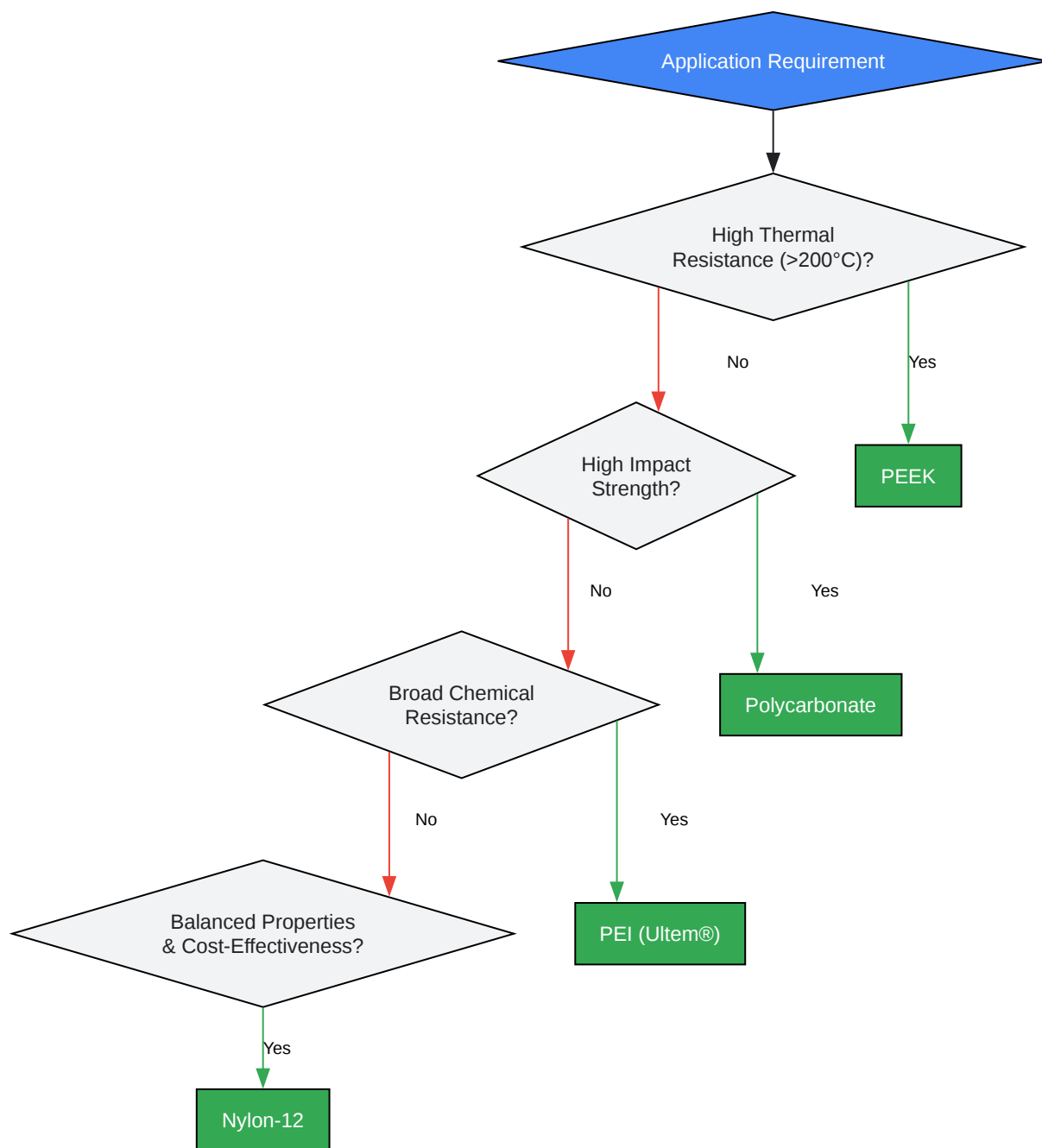


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Caption: Workflow for comparative performance evaluation.

Logical Relationship for Material Selection

This diagram outlines the decision-making logic for selecting the most appropriate material based on key performance requirements.



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Caption: Decision logic for material selection.

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- To cite this document: BenchChem. [Performance Showdown: Nylon-12 from Cyclododecanone vs. High-Performance Engineering Plastics]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b146445#performance-evaluation-of-nylon-12-derived-from-cyclododecanone>]

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